

# N-Cyclohexylhydroxylamine: A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *N-Cyclohexylhydroxylamine*

Cat. No.: *B1199206*

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CAS Number: 2211-64-5

This in-depth technical guide provides a comprehensive overview of **N-Cyclohexylhydroxylamine**, a versatile chemical intermediate. The information is tailored for researchers, scientists, and drug development professionals, offering detailed data, experimental protocols, and visual representations of its synthesis.

## Core Chemical Data

**N-Cyclohexylhydroxylamine** is a valuable reagent in organic synthesis, finding applications in the preparation of various biologically active molecules. A summary of its key quantitative properties is presented below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>13</sub> NO	
Molecular Weight	115.17 g/mol	
CAS Number	2211-64-5	
Melting Point	139-140 °C	
Boiling Point	215.49 °C (estimated)	[1]
Flash Point	97.9 °C	[1]
Density	0.9837 g/cm <sup>3</sup> (estimated)	[1]
Vapor Pressure	0.0578 mmHg at 25°C	[1]
Refractive Index	1.4690 (estimated)	[1]
EC Number	218-650-0	
PubChem CID	72935	[2]

## Synthesis of N-Cyclohexylhydroxylamine

A common and effective method for the laboratory-scale synthesis of **N-Cyclohexylhydroxylamine** is the reduction of nitrocyclohexane using zinc dust in the presence of ammonium chloride. This method provides good yields under relatively mild conditions.

## Experimental Protocol: Reduction of Nitrocyclohexane

This protocol is adapted from established methods for the reduction of nitroalkanes to hydroxylamines.[3]

Materials:

- Nitrocyclohexane
- Zinc dust (<10 µm, activated)

- Ammonium chloride ( $\text{NH}_4\text{Cl}$ )
- Ethanol
- Water
- Diethyl ether (or other suitable extraction solvent)
- Anhydrous magnesium sulfate (or sodium sulfate)
- Round-bottom flask
- Reflux condenser
- Stirring apparatus (magnetic stirrer and stir bar)
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Filtration apparatus (Buchner funnel and filter paper)

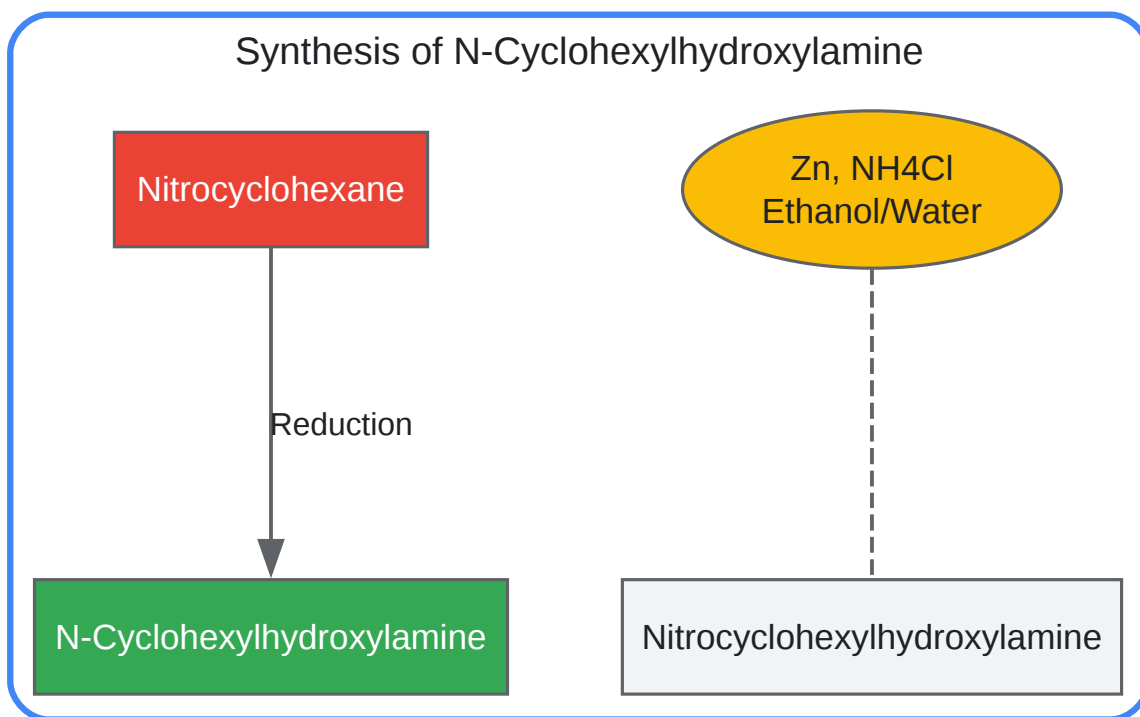
Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stir bar, dissolve nitrocyclohexane in a mixture of ethanol and water.
- **Addition of Reagents:** To the stirred solution, add ammonium chloride.
- **Zinc Addition:** Gradually add activated zinc dust to the reaction mixture. The addition should be portion-wise to control the exothermic reaction.
- **Reaction Monitoring:** After the addition of zinc is complete, continue stirring the mixture at room temperature. The progress of the reaction can be monitored by thin-layer chromatography (TLC).

- **Work-up:** Upon completion of the reaction, filter the mixture through a pad of celite to remove unreacted zinc and zinc oxide.
- **Extraction:** Transfer the filtrate to a separatory funnel and extract the aqueous layer with diethyl ether (3x).
- **Drying and Concentration:** Combine the organic extracts and dry over anhydrous magnesium sulfate. Filter the drying agent and remove the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The crude **N-Cyclohexylhydroxylamine** can be further purified by recrystallization from a suitable solvent system (e.g., ethanol/water or hexane/ethyl acetate) to yield the pure product as a white crystalline solid.

## Synthesis Pathway Diagram

The following diagram illustrates the synthesis of **N-Cyclohexylhydroxylamine** from nitrocyclohexane.



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A diagram of the reduction of nitrocyclohexane.

## Applications in Research and Development

**N-Cyclohexylhydroxylamine** serves as a crucial building block in the synthesis of more complex molecules. It is a reactant for:

- Aldehyde-catalyzed intermolecular hydroamination.
- Condensation reactions.
- Preparation of cyclin-dependent kinase inhibitors with potential as antitumor agents.
- Synthesis of hydroxyurea derivatives that act as small molecule bradykinin B1 receptor antagonists.

This technical guide provides foundational information for researchers working with **N-Cyclohexylhydroxylamine**. For further details on specific applications and advanced synthetic methodologies, consulting the primary literature is recommended.

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## References

- 1. Synthesis of N,O-Diacetylated N-Arylhydroxylamines by Reduction of nitroaromatics with Zinc and Acetic Anhydride† - Journal of Chemical Research, Synopses (RSC Publishing) [pubs.rsc.org]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)